

Application Notes and Protocols: ETP-46464 and PARP Inhibitor Combination Therapy

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Compound of Interest

Compound Name: ETP-46464

Cat. No.: B15618628

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Audience: Researchers, scientists, and drug development professionals.

Introduction

In the landscape of precision oncology, targeting the DNA Damage Response (DDR) network is a cornerstone of modern therapeutic strategies. Two key players in the DDR are the Ataxia Telangiectasia and Rad3-related (ATR) kinase and Poly (ADP-ribose) polymerase (PARP) enzymes. **ETP-46464** is a potent and selective inhibitor of ATR kinase, a critical regulator of the cellular response to DNA damage and replication stress.[1][2][3] PARP inhibitors, such as olaparib, rucaparib, and talazoparib, have shown significant clinical efficacy, particularly in tumors with deficiencies in Homologous Recombination (HR) repair, such as those harboring BRCA1/2 mutations.[4][5]

The combination of an ATR inhibitor like **ETP-46464** with a PARP inhibitor is founded on the principle of synthetic lethality. PARP inhibitors trap PARP enzymes on DNA at sites of single-strand breaks, leading to the formation of double-strand breaks during DNA replication.[4] In HR-deficient cancer cells, these double-strand breaks cannot be efficiently repaired, leading to genomic instability and cell death. However, cancer cells can develop resistance to PARP inhibitors. The addition of an ATR inhibitor prevents the activation of the G2/M cell cycle

checkpoint, a crucial survival mechanism that allows cells time to repair DNA damage.[6][7] This disruption of the checkpoint in the face of accumulating DNA damage leads to "replication catastrophe" and potent synergistic cell killing.[8] This combination strategy holds promise for overcoming resistance to PARP inhibitors and expanding their therapeutic potential to a broader range of cancers.[9][10]

Data Presentation

The following tables summarize the in vitro potency of **ETP-46464** and various PARP inhibitors across a range of cancer cell lines. While direct synergistic data for the **ETP-46464** and PARP inhibitor combination is limited in publicly available literature, the provided IC50 values serve as a basis for designing initial combination studies.

Table 1: Inhibitory Concentrations (IC50) of **ETP-46464**

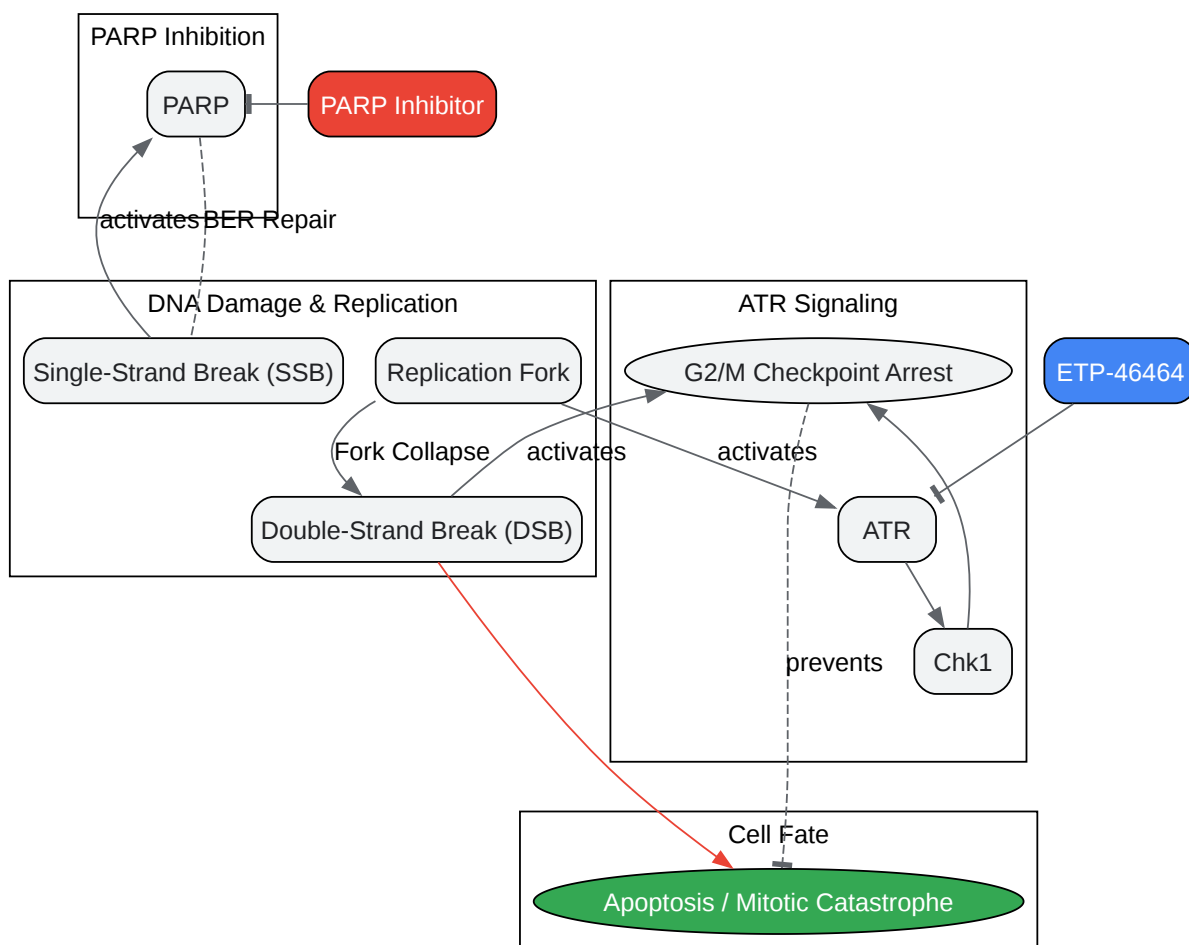
Compound	Target	IC50 (nM)	Cell Line	Reference
ETP-46464	ATR	14 (cell-free)	-	[11][12]
ATR	25	U2OS	[2][3]	
mTOR	0.6	-	[11][12]	
DNA-PK	36	-	[11][12]	
PI3K α	170	-	[11][12]	
ATM	545	-	[11][12]	

Table 2: Inhibitory Concentrations (IC50) of Selected PARP Inhibitors

Compound	Cell Line	Cancer Type	IC50 (μM)	Reference
Olaparib	MDA-MB-436	Triple-Negative Breast Cancer	4.7	[13]
HCC1937	Triple-Negative Breast Cancer	96	[13]	
SKBR3	HER2+ Breast Cancer	>200	[13]	
JIMT1	HER2+ Breast Cancer	>200	[13]	
MCF-7	ER+ Breast Cancer	>200	[13]	
Rucaparib	MDA-MB-436	Triple-Negative Breast Cancer	2.3	[13]
HCC1806	Triple-Negative Breast Cancer	0.9	[13]	[13]
Talazoparib	MDA-MB-231	Triple-Negative Breast Cancer	0.48	
MDA-MB-468	Triple-Negative Breast Cancer	0.8	[13]	
SKBR3	HER2+ Breast Cancer	0.04	[13]	
JIMT1	HER2+ Breast Cancer	0.002	[13]	
Niraparib	MDA-MB-231	Triple-Negative Breast Cancer	≤20	[13]
HCC70	Triple-Negative Breast Cancer	4	[13]	

Signaling Pathways and Experimental Workflows

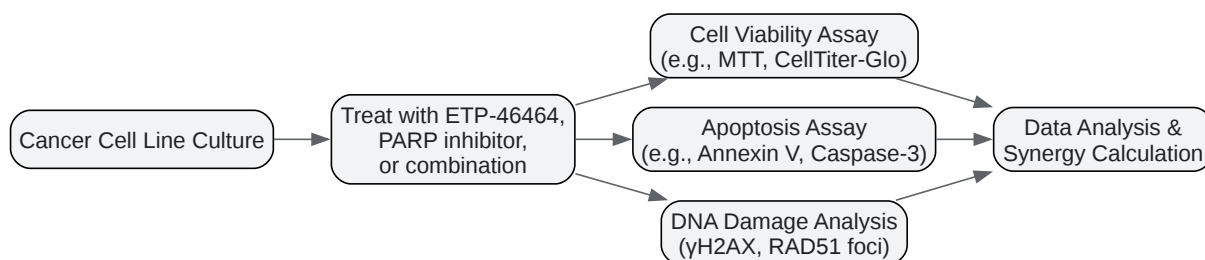
Signaling Pathway of PARP and ATR Inhibitor Synergy



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Caption: Synergistic mechanism of PARP and ATR inhibitors.

General Experimental Workflow for In Vitro Combination Studies



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Caption: Workflow for in vitro evaluation of **ETP-46464** and PARP inhibitor combination.

Experimental Protocols

Protocol 1: Cell Viability Assay (MTT Assay)

Objective: To determine the cytotoxic effects of **ETP-46464** and a PARP inhibitor, alone and in combination, on cancer cell lines.

Materials:

- Cancer cell lines of interest
- Complete cell culture medium
- 96-well plates
- **ETP-46464**
- PARP inhibitor (e.g., Olaparib)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution

- DMSO
- Microplate reader

Procedure:

- Seed cells into 96-well plates at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Prepare serial dilutions of **ETP-46464** and the PARP inhibitor in complete medium.
- Treat the cells with varying concentrations of each drug alone and in combination for 72 hours. Include a vehicle-only control.
- Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Aspirate the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control. Synergy can be calculated using the Bliss independence model or the Chou-Talalay method.[\[9\]](#)

Protocol 2: Immunofluorescence Staining for γ H2AX and RAD51 Foci

Objective: To quantify DNA double-strand breaks (γ H2AX) and homologous recombination repair activity (RAD51) following treatment.

Materials:

- Cells cultured on glass coverslips in 24-well plates
- **ETP-46464** and PARP inhibitor
- 4% Paraformaldehyde (PFA) in PBS

- 0.2% Triton X-100 in PBS
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibodies: anti-phospho-Histone H2A.X (Ser139) and anti-RAD51
- Fluorescently-labeled secondary antibodies
- DAPI-containing mounting medium
- Fluorescence microscope

Procedure:

- Seed cells on coverslips and treat with **ETP-46464**, a PARP inhibitor, or the combination for the desired time (e.g., 24 hours).
- Fix the cells with 4% PFA for 15 minutes at room temperature.[\[1\]](#)
- Permeabilize the cells with 0.2% Triton X-100 for 5 minutes.[\[1\]](#)
- Block non-specific binding with blocking buffer for 1 hour.
- Incubate with primary antibodies overnight at 4°C.
- Wash with PBS and incubate with fluorescently-labeled secondary antibodies for 1 hour at room temperature in the dark.[\[1\]](#)
- Counterstain nuclei with DAPI-containing mounting medium.
- Visualize and capture images using a fluorescence microscope. Quantify the number of foci per nucleus using image analysis software.

Protocol 3: In Vivo Tumor Xenograft Study

Objective: To evaluate the anti-tumor efficacy of the **ETP-46464** and PARP inhibitor combination in a preclinical mouse model.

Materials:

- Immunocompromised mice (e.g., nude or SCID)
- Cancer cell line for xenograft implantation
- **ETP-46464** and PARP inhibitor formulated for in vivo administration
- Calipers for tumor measurement

Procedure:

- Subcutaneously inject cancer cells into the flank of the mice.
- Allow tumors to reach a palpable size (e.g., 100-150 mm³).
- Randomize mice into treatment groups (vehicle control, **ETP-46464** alone, PARP inhibitor alone, combination).
- Administer treatments according to the desired dosing schedule and route of administration.
- Measure tumor volume with calipers 2-3 times per week.
- Monitor animal body weight and overall health as indicators of toxicity.
- At the end of the study, tumors can be excised for pharmacodynamic biomarker analysis (e.g., immunohistochemistry for γH2AX).

Disclaimer: These protocols are intended as a general guide. Researchers should optimize conditions for their specific cell lines, reagents, and experimental setup. All animal studies must be conducted in accordance with institutional and national guidelines for the ethical care and use of laboratory animals.

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